

Validating UK5099 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: UK51656
Cat. No.: B15578456

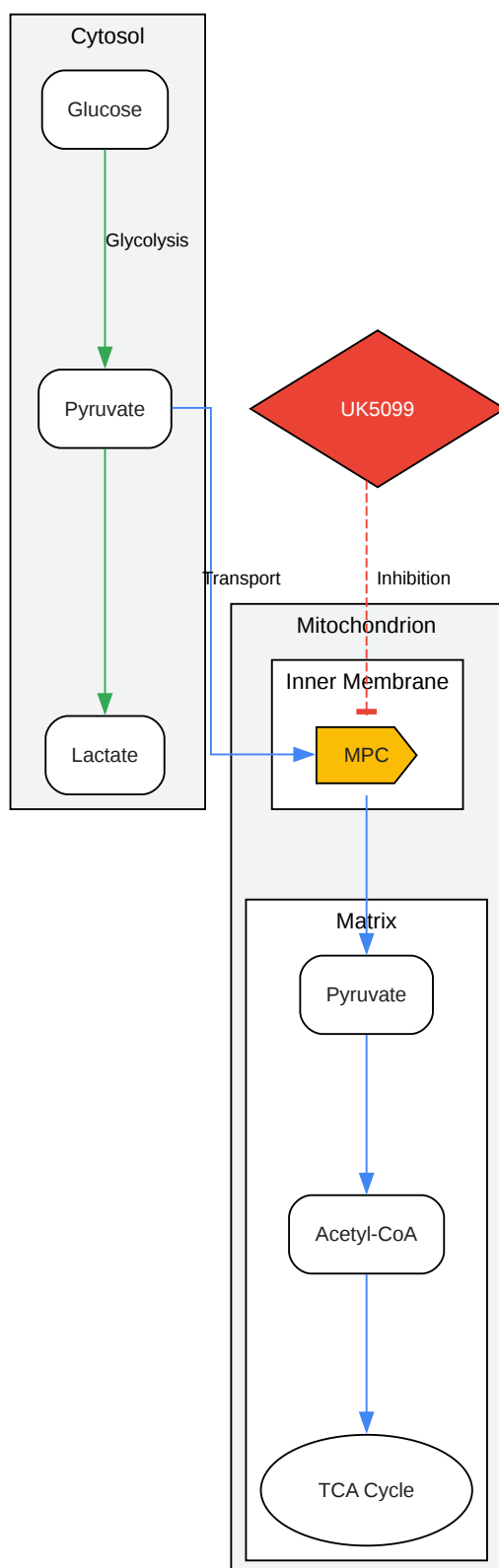
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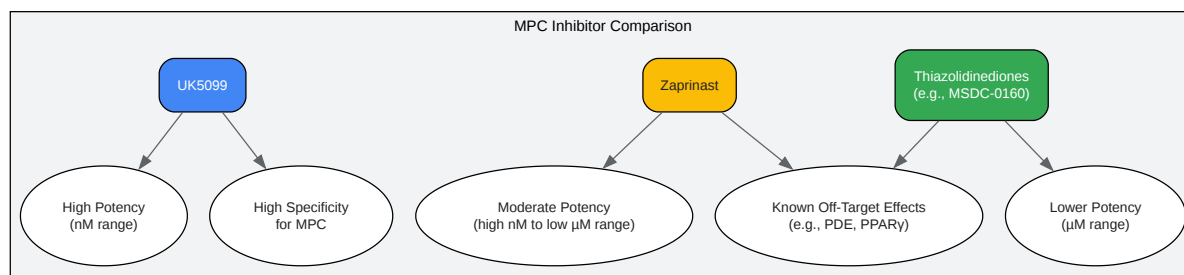
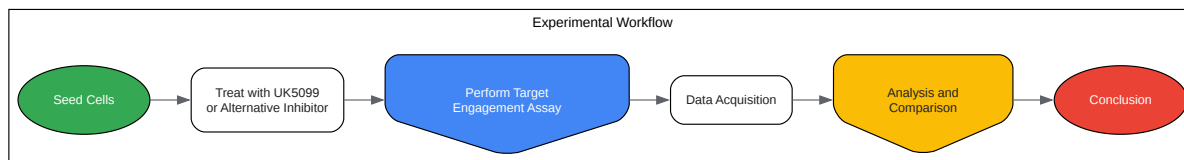
For researchers, scientists, and drug development professionals, confirming that a molecule interacts with its intended target within a cellular context is a critical step in the validation process. This guide provides a comprehensive comparison of methods to validate the engagement of UK5099 with its target, the mitochondrial pyruvate carrier (MPC), and evaluates its performance against alternative inhibitors.

UK5099 is a potent and specific inhibitor of the mitochondrial pyruvate carrier (MPC), a protein complex located on the inner mitochondrial membrane responsible for transporting pyruvate from the cytosol into the mitochondrial matrix.^[1] This transport is a crucial link between glycolysis and the tricarboxylic acid (TCA) cycle. By blocking the MPC, UK5099 effectively inhibits pyruvate-dependent mitochondrial respiration.^[1] This guide outlines key experimental approaches to confirm this target engagement in cells and compares UK5099 to other known MPC inhibitors.

Signaling Pathway and Experimental Workflows

To understand the impact of UK5099, it is essential to visualize its point of intervention in cellular metabolism. The following diagrams illustrate the metabolic pathway affected by UK5099 and a typical experimental workflow for validating its target engagement.





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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